

A Comprehensive Technical Guide to Methyl 5-(trifluoromethyl)pyridine-2-carboxylate

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Compound of Interest

Compound Name: Methyl 5-(trifluoromethyl)pyridine-2-carboxylate

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Abstract

Methyl 5-(trifluoromethyl)pyridine-2-carboxylate is a key building block in medicinal chemistry and drug discovery, prized for its versatile reactivity and the unique physicochemical properties imparted by the trifluoromethyl group. This document provides an in-depth technical overview of its chemical properties, synthesis, spectroscopic characterization, and its existing and potential applications in the development of novel therapeutics. Detailed experimental protocols, data analysis, and visualizations of relevant chemical pathways are presented to serve as a comprehensive resource for researchers in the field.

Chemical Properties and Data

Methyl 5-(trifluoromethyl)pyridine-2-carboxylate, also known by its IUPAC name, is a solid organic compound. The presence of the electron-withdrawing trifluoromethyl group at the 5-position significantly influences the electronic properties of the pyridine ring, enhancing its stability and modulating its reactivity.^[1]

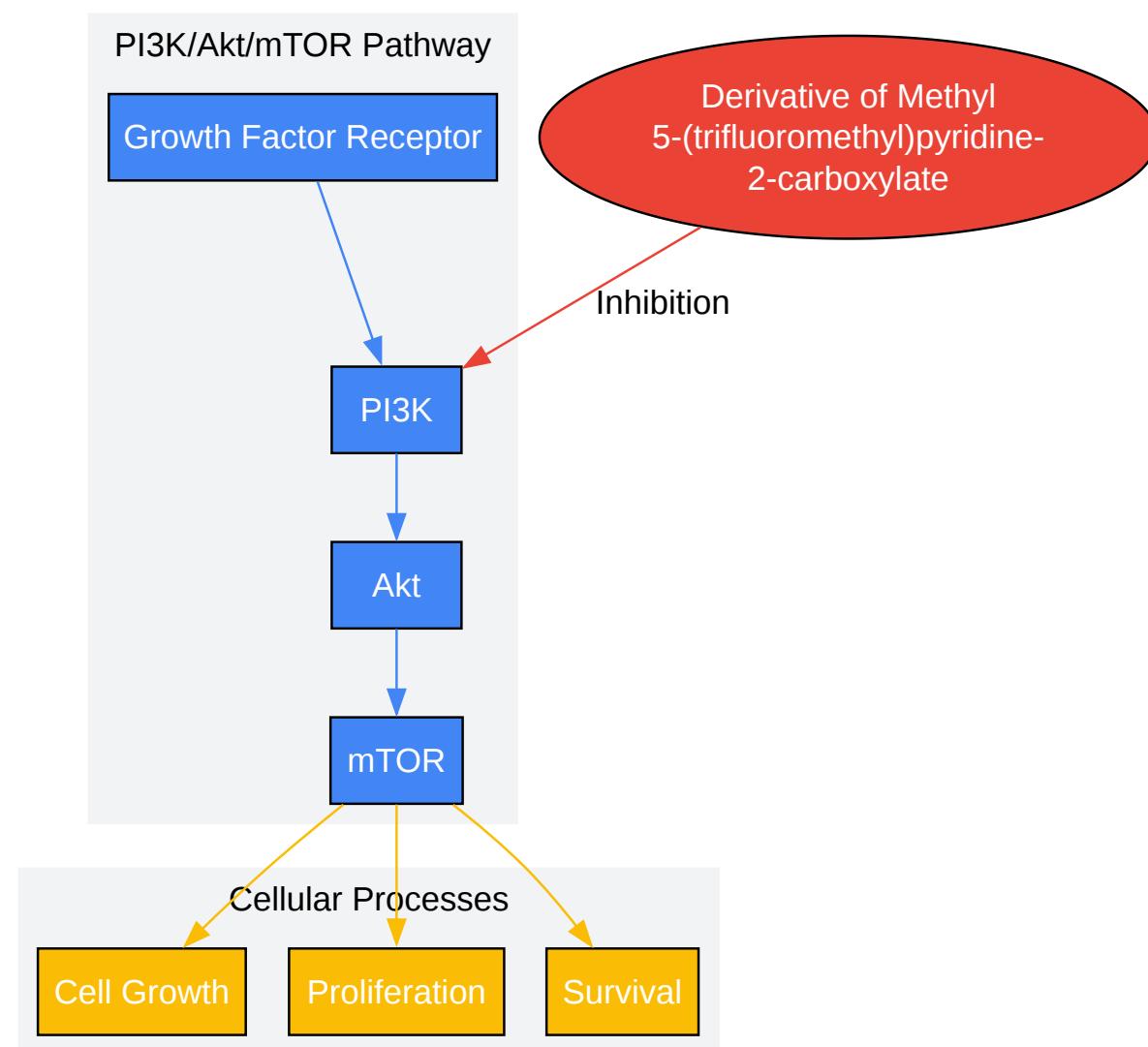
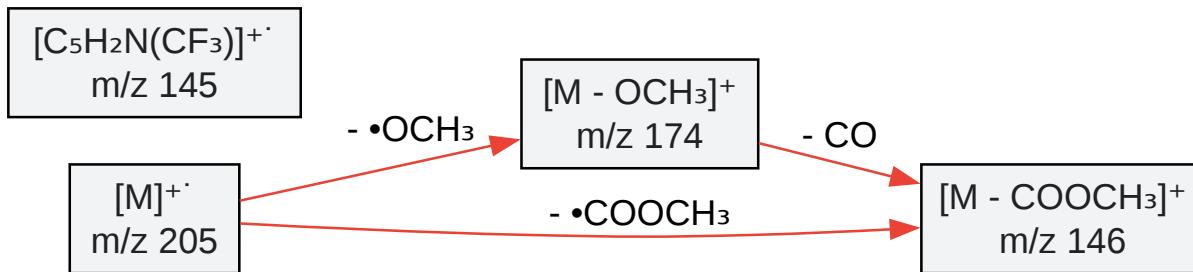
Property	Value	Reference
IUPAC Name	Methyl 5-(trifluoromethyl)pyridine-2-carboxylate	N/A
CAS Number	124236-37-9	[2]
Molecular Formula	C ₈ H ₆ F ₃ NO ₂	[2]
Molecular Weight	205.13 g/mol	[2]
Physical Form	Solid	[2]
SMILES	COC(=O)c1ccc(cn1)C(F)(F)F	[2]
InChI	1S/C8H6F3NO2/c1-14-7(13)6-3-2-5(4-12-6)8(9,10)11/h2-4H,1H3	[2]
InChI Key	CHRQADSGOKVKER-UHFFFAOYSA-N	[2]

Synthesis

The synthesis of **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate** can be achieved through a multi-step process, typically starting from a readily available picoline derivative. The introduction of the trifluoromethyl group is a key transformation, often accomplished via a chlorine/fluorine exchange reaction.[\[3\]](#)[\[4\]](#) A common precursor is 5-(trifluoromethyl)picolinic acid, which can be esterified to yield the final product.

General Synthetic Workflow

A plausible synthetic route involves the following key transformations:



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